

# Application Notes and Protocols for Flamprop-m-methyl in Weed Control Research

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## Compound of Interest

Compound Name: *Flamprop-m-methyl*

Cat. No.: *B1241716*

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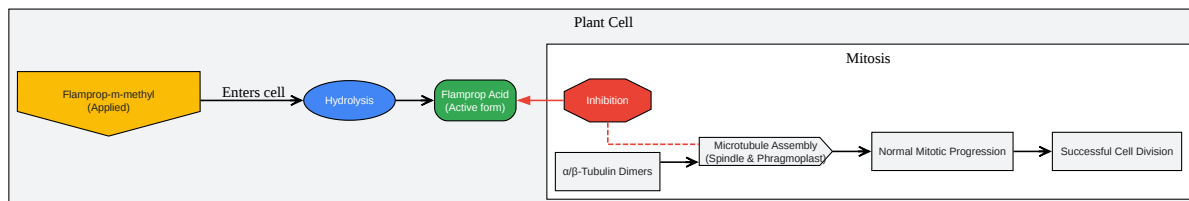
For Researchers, Scientists, and Drug Development Professionals

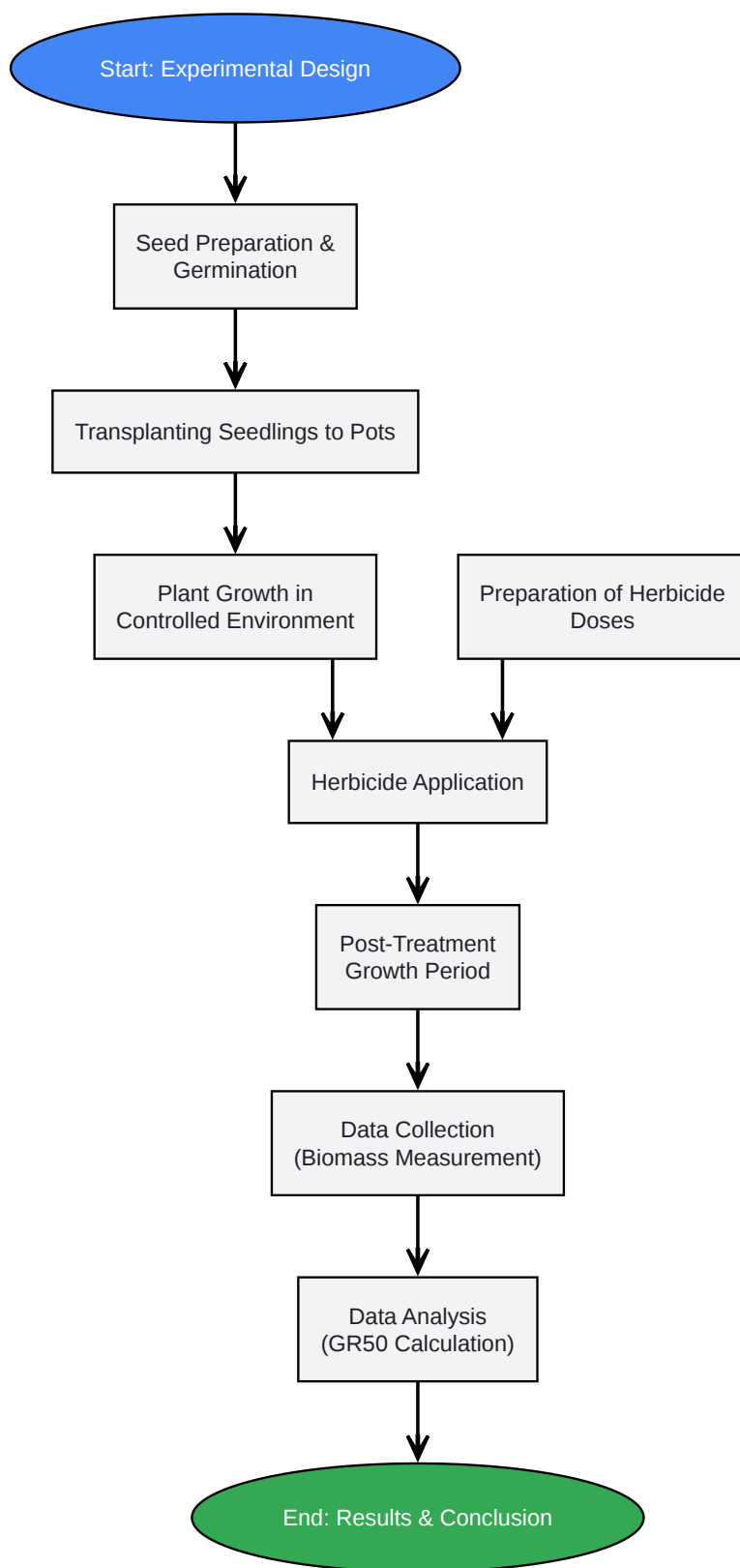
These application notes provide a comprehensive overview of **Flamprop-m-methyl**, a selective herbicide primarily used for the post-emergence control of wild oats (*Avena* spp.) in cereal crops. This document details its mechanism of action, efficacy data, and standardized protocols for experimental research.

## Mechanism of Action

**Flamprop-m-methyl** is a systemic herbicide absorbed by the leaves of the target weed. In the plant, it is hydrolyzed to its biologically active form, flamprop acid. The primary mode of action of flamprop acid is the disruption of mitosis (cell division) in susceptible grass species. It specifically interferes with the normal formation and function of microtubules, which are essential components of the mitotic spindle and the phragmoplast. This disruption leads to the inhibition of cell elongation and division, ultimately causing the cessation of growth and death of the weed.<sup>[1]</sup>

## Signaling Pathway of Flamprop-m-methyl





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## References

- 1. How to detect herbicide resistance in arable weeds | AHDB [ahdb.org.uk]
- To cite this document: BenchChem. [Application Notes and Protocols for Flamprop-m-methyl in Weed Control Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1241716#flamprop-m-methyl-application-in-weed-control-research]

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